

Acetophenazine pharmacodynamics and pharmacokinetics

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Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

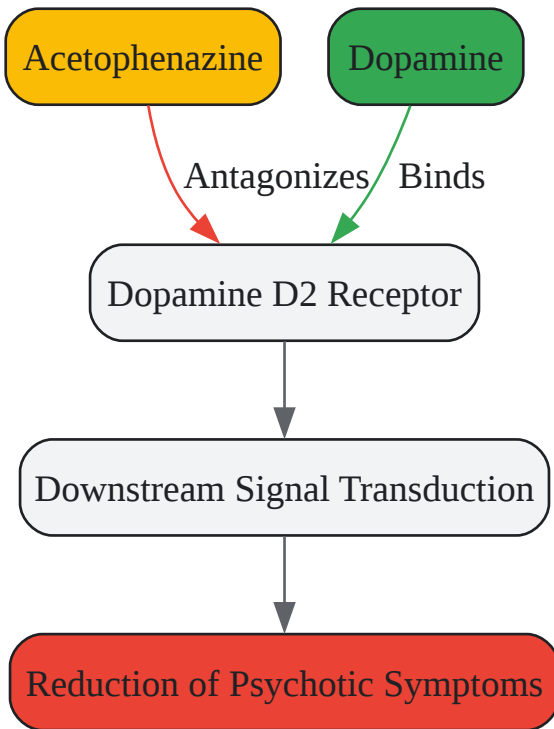
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Pharmacodynamics of Acetophenazine

The table below summarizes the core pharmacodynamic properties of **acetophenazine**.

Property	Description
Drug Class	Typical (first-generation) antipsychotic; Phenothiazine derivative [1] [2].
Primary Indication	Management of schizophrenia and other psychotic disorders; treatment of disorganized/psychotic thinking, hallucinations, and delusions [1].
Mechanism of Action	Antagonism of postsynaptic dopaminergic receptors in the brain [1] [3].
Primary Molecular Target	Dopamine D2 receptor (antagonist) [1] [3].
Additional Targets	Dopamine D1 receptor (antagonist) [1].
Secondary Effects	Believed to depress the release of hypothalamic and hypophyseal hormones and the reticular activating system, affecting metabolism, body temperature, and vasomotor tone [1].

The primary mechanism of action is visualized in the following diagram:



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Pharmacokinetic Profile

A complete quantitative pharmacokinetic profile for **acetophenazine** is not available in the search results. Key parameters are listed as "**Not Available**" in the primary source, including [1]:

- Absorption
- Volume of Distribution
- Protein Binding
- Route of Elimination
- Half-life
- Clearance

Experimental Data from Research

One *in vivo* study in mice provides a quantifiable experimental protocol and result:

- **Animal Model:** C57BL mice (10-12 weeks old) [3].
- **Dosage and Administration:** A single dose of 2.4 mg/kg, administered intrahippocampally (i.h.) [3].
- **Measured Outcome:** The study assessed effects on behavior, specifically the time from the first fight to submission and the total fighting time [3].
- **Result:** **Acetophenazine** treatment **significantly prolonged** both of these time intervals [3].

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References

1. Acetophenazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Acetophenazine [en.wikipedia.org]
3. Acetophenazine | Antipsychotic Agent [medchemexpress.com]

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